

# Chemical & Pharmacological Profile of Cabazitaxel

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## Compound Focus: Cabazitaxel-d6

Cat. No.: S548459

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The table below summarizes the key characteristics of cabazitaxel as established in the scientific literature. This data serves as a baseline for understanding the parent compound.

Property	Description of Cabazitaxel
IUPAC Name	(1S, 2S, 3R, 4S, 7R, 9S, 10S, 12R, 15S) - 4 - (Acetyloxy) - 15 - { [ ( 2R, 3S ) - 3 - { [ ( tert - butoxy ) carbonyl ] amino } - 2 - hydroxy - 3 - phenylpropanoyl ] oxy } - 1 - hydroxy - 9, 12 - dimethoxy - 10 - methyl - 11 - oxo - 5, 6, 8, 8a, 9, 10, 11, 12 - octahydro - 4H - spiro [ oxirene - 2, 6 - tricyclo [ 7. 3. 1. 0 <sup>3</sup> , 7 ] trideca [ 1, 2 ] benzene ] - 10 - yl benzoate [ 1 ]
Chemical Formula	C <sub>45</sub> H <sub>57</sub> NO <sub>14</sub> [ 2 ] [ 1 ]
Molecular Weight	835.9324 g/mol [ 1 ]
Mechanism of Action	Binds to β-tubulin subunit, stabilizes microtubules, inhibits depolymerization, and disrupts mitotic and interphase cellular functions, leading to cell cycle arrest and apoptosis [ 2 ] [ 1 ].
Metabolism	Primarily hepatically metabolized by CYP3A4/5 ( 80 - 90 % ); to a lesser extent by CYP2C8 [ 2 ] [ 1 ].

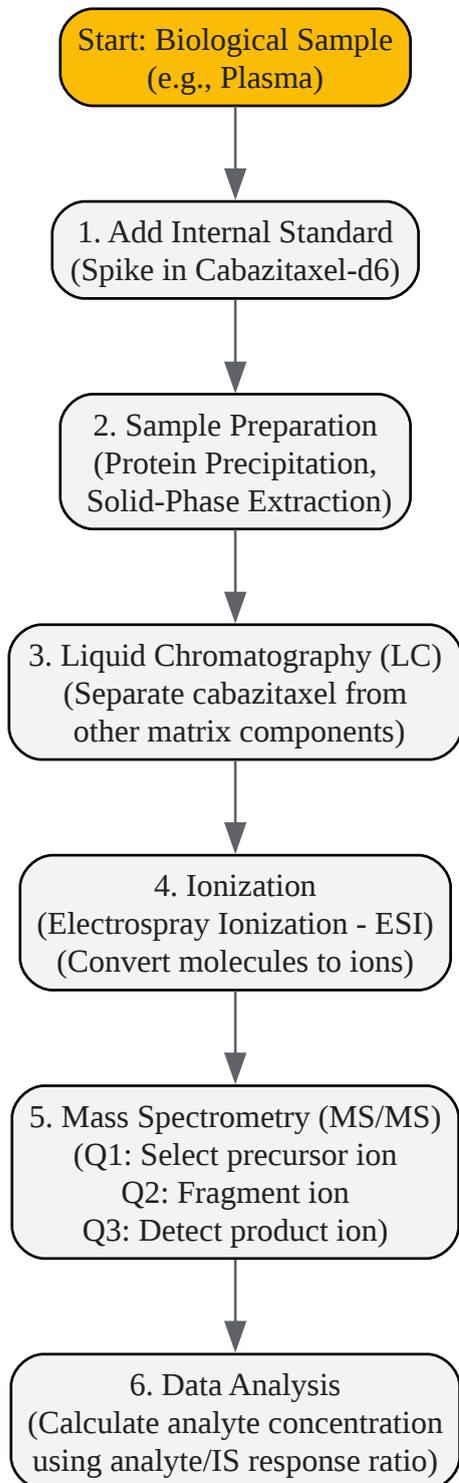
Property	Description of Cabazitaxel
Primary Elimination Route	Feces (76% of dose) [1].

## Mass Spectrometry and the Role of Cabazitaxel-d6

While clinical studies focus on the drug's efficacy, in bioanalytical chemistry, a deuterated analog like **cabazitaxel-d6** is primarily used as an **internal standard** for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) quantification [2].

Deuterated internal standards are chemically identical to the analyte but have slightly different mass due to deuterium atoms, allowing instrument to distinguish them. Their use corrects for sample preparation losses and instrument variability, ensuring accurate and precise measurement of cabazitaxel concentration in biological samples like plasma [2].

The following diagram illustrates the typical workflow for quantifying cabazitaxel in a biological sample using LC-MS/MS with a deuterated internal standard.



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## Suggested Research Directions

Since a direct comparison for therapeutic performance may not exist, here are suggestions to find more specialized analytical data:

- **Search Analytical Vendor Catalogs:** Companies like Sigma-Aldrich, Cayman Chemical, or TLC Pharmaceutical Standards often provide datasheets for compounds like **cabazitaxel-d6**, which may include basic mass spectrometry data.
- **Refine Literature Search:** Use specific search terms on academic platforms like PubMed and Google Scholar. Try queries such as "**LC-MS/MS method validation cabazitaxel human plasma**" or "**cabazitaxel deuterated internal standard quantification**" to find detailed analytical papers.
- **Consult Pharmacopoeias:** Regulatory documents from the FDA or EMA approving cabazitaxel may contain references to the bioanalytical methods used in clinical trials.

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## References

1. Cabazitaxel: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Safety and Efficacy of Cabazitaxel in the Docetaxel-Treated ... [pmc.ncbi.nlm.nih.gov]

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